

An In-depth Technical Guide to 7-Bromo-2-chloroquinoxaline

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Compound of Interest

Compound Name: 7-Bromo-2-chloroquinoxaline

Cat. No.: B184729

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This technical guide provides a comprehensive overview of **7-Bromo-2-chloroquinoxaline**, a heterocyclic compound of interest to researchers and professionals in drug development and organic synthesis. This document outlines its chemical identity, properties, and a detailed experimental protocol for its synthesis.

Chemical Identity and Structure

7-Bromo-2-chloroquinoxaline is a disubstituted quinoxaline derivative. Quinoxaline and its derivatives are important classes of heterocyclic compounds that are integral to the development of various pharmaceuticals and functional materials.

- Chemical Name: **7-Bromo-2-chloroquinoxaline**
- CAS Number: 89891-65-6[1][2][3][4][5][6]
- Synonyms: 2-chloro-7-bromo-quinoxaline[1][3]

The molecular structure of **7-Bromo-2-chloroquinoxaline** is depicted below:

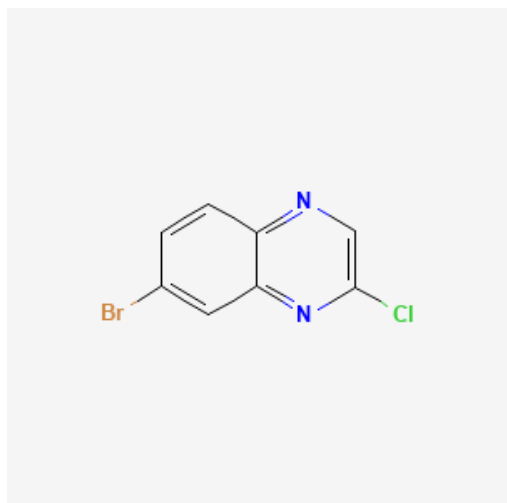


Figure 1. 2D structure of **7-Bromo-2-chloroquinoxaline**.

Physicochemical and Computational Data

A summary of the key physicochemical and computational properties of **7-Bromo-2-chloroquinoxaline** is presented in the table below. These properties are crucial for understanding the compound's behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₈ H ₄ BrClN ₂	[1] [2] [3]
Molecular Weight	243.49 g/mol	[1] [2] [3]
Monoisotopic Mass	241.92464 Da	[3] [7]
Physical Form	Solid	
Purity	≥97%	[1]
InChI	InChI=1S/C ₈ H ₄ BrClN ₂ /c9-5-1-2-6-7(3-5)12-8(10)4-11-6/h1-4H	[3]
InChIKey	AZUMKBQKUXTHCM-UHFFFAOYSA-N	[3]
SMILES	<chem>C1C1=NC2=CC(Br)=CC=C2N=C1</chem>	[1] [3]
Topological Polar Surface Area (TPSA)	25.78 Å ²	[1]
LogP	3.0457	[1]
Hydrogen Bond Acceptors	2	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	0	[1]

Experimental Protocols

The following section details a general, lab-scale synthetic procedure for **7-Bromo-2-chloroquinoxaline**.

Synthesis of **7-Bromo-2-chloroquinoxaline** from 7-bromo-2(1H)-quinoxalinone[\[4\]](#)

This protocol describes the conversion of 7-bromoquinoxalin-2-ol to **7-bromo-2-chloroquinoxaline**.

Materials and Reagents:

- 7-bromoquinoxalin-2-ol (7-bromo-2(1H)-quinoxalinone)
- Phosphorus oxychloride (POCl_3) - Note: The original source mentioned phosphorus trichloride, but phosphorus oxychloride is more commonly used for this type of conversion and is likely what was intended. For the purpose of this guide, we will proceed with phosphorus oxychloride as the reagent.
- N,N-dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Ice water

Procedure:

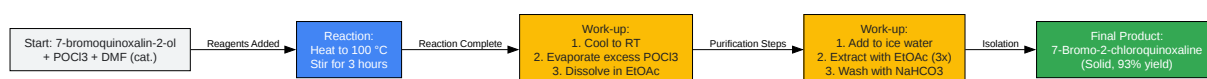
- To a suspension of 7-bromoquinoxalin-2-ol (2 g, 8.88 mmol) in dry phosphorus oxychloride (7 mL), add a catalytic amount of N,N-dimethylformamide (2 drops).
- Heat the reaction mixture to 100 °C and stir at this temperature for 3 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess phosphorus oxychloride under reduced pressure.
- Dissolve the residue in ethyl acetate (EtOAc).
- Slowly add the ethyl acetate solution dropwise to ice water while stirring.
- Extract the aqueous phase three times with ethyl acetate.
- Combine the organic layers and wash with a saturated sodium bicarbonate (NaHCO_3) solution.
- Concentrate the organic layer to obtain the solid product.

Yield: 93% (2 g) of **7-bromo-2-chloroquinoxaline** as a solid product.[4]

Visualizations

Experimental Workflow for the Synthesis of **7-Bromo-2-chloroquinoxaline**

The following diagram illustrates the key steps in the synthesis of **7-Bromo-2-chloroquinoxaline**.



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Caption: Workflow for the synthesis of **7-Bromo-2-chloroquinoxaline**.

Safety and Handling

7-Bromo-2-chloroquinoxaline is associated with the following GHS hazard statements[3]:

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[1]

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